

Quality Control Assays for Indium-111 Labeled Satumomab: Application Notes and Protocols

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Compound of Interest

Compound Name: *Satumomab*
CAS No.: *144058-40-2*
Cat. No.: *B1176738*

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Introduction

Indium-111 labeled **Satumomab** Pendetide (OncoScint® CR/OV) is a radiopharmaceutical that was used for the diagnostic imaging of colorectal and ovarian cancers.[1][2][3][4] As with all parenteral drug products, rigorous quality control (QC) is essential to ensure its safety, purity, and efficacy prior to administration to patients. This document provides detailed application notes and protocols for the key quality control assays for Indium-111 labeled **Satumomab**.

The primary quality control parameters for this radiolabeled monoclonal antibody include:

- Radiochemical Purity: To determine the percentage of Indium-111 that is successfully bound to the **Satumomab** Pendetide.
- Sterility: To ensure the absence of viable microbial contamination.
- Apyrogenicity (Bacterial Endotoxins): To ensure the absence of fever-inducing substances.

- Immunoreactivity: To confirm that the radiolabeled antibody retains its ability to bind to its target antigen.

Data Presentation

The following tables summarize the typical quality control specifications and provide illustrative batch release data for Indium-111 labeled **Satumomab**.

Table 1: Quality Control Specifications for Indium-111 Labeled **Satumomab**

Parameter	Specification	Method
Radiochemical Purity	≥ 90%	Instant Thin-Layer Chromatography (ITLC)
pH	5.5 - 6.5	pH meter
Radionuclidic Purity	Indium-111: ≥ 99.85% Indium-114m & Zinc-65: ≤ 0.15%	Gamma Spectroscopy
Bacterial Endotoxins	≤ 175 EU/V (where V is the maximum recommended dose in mL)	Limulus Amebocyte Lysate (LAL) - Gel Clot Method
Sterility	No microbial growth	USP <71> Sterility Tests
Immunoreactive Fraction	≥ 60%	Cell-Binding Assay (e.g., Lindmo Method)

Table 2: Illustrative Batch Release Data for Indium-111 Labeled **Satumomab**

Batch Number	Radiochemical Purity (%)	pH	Bacterial Endotoxins (EU/mL)	Immunoreactive Fraction (%)	Sterility	Result
SATU-2024-001	94.5	6.2	< 17.5	78	No Growth	Pass
SATU-2024-002	92.8	6.3	< 17.5	75	No Growth	Pass
SATU-2024-003	95.1	6.1	< 17.5	81	No Growth	Pass

Experimental Protocols

Radiochemical Purity Assay

This protocol determines the percentage of Indium-111 that is chelated to the **Satumomab** Pendetide versus unbound or other chemical forms.

Workflow for Radiochemical Purity Testing



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Caption: Workflow for determining the radiochemical purity of In-111 **Satumomab**.

Materials:

- Indium-111 labeled **Satumomab** Pendetide injection
- 0.05 M Diethylenetriaminepentaacetic acid (DTPA) solution

- Instant Thin-Layer Chromatography-Silica Gel (ITLC-SG) strips (1 cm x 8 cm)
- 0.9% Sodium Chloride solution (mobile phase)
- Developing tank
- Radiochromatogram strip scanner or gamma counter

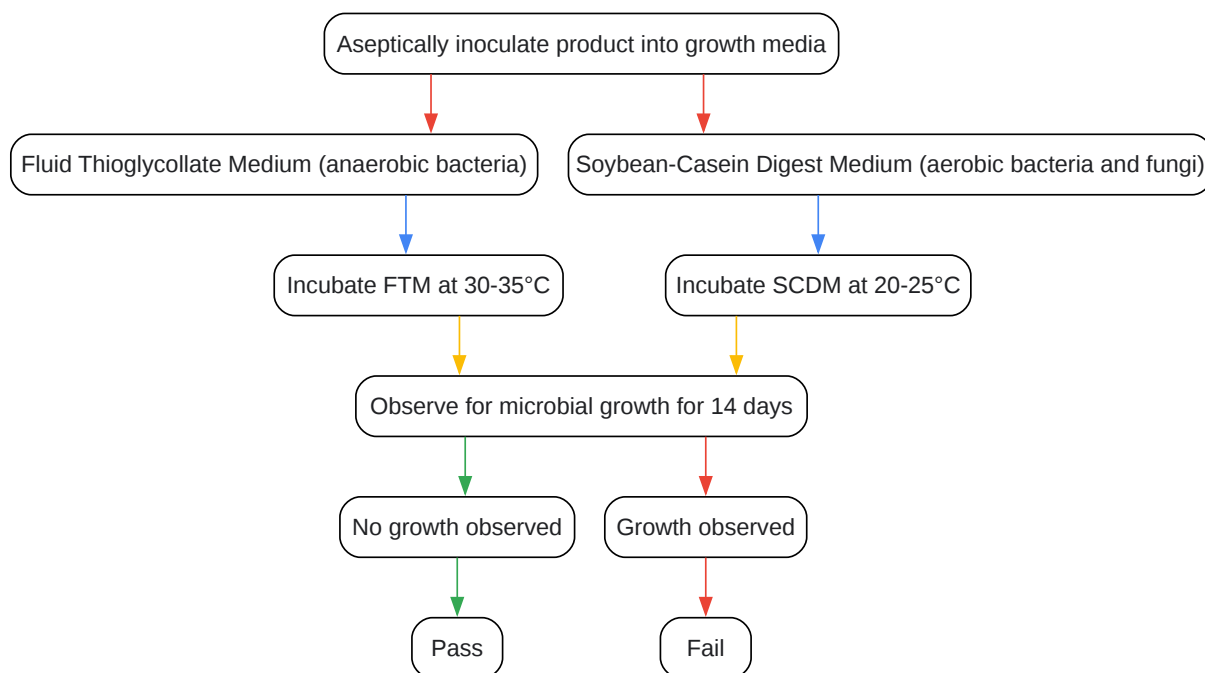
Procedure:

- In a clean glass vial, mix equal volumes of the Indium-111 labeled **Satumomab** injection and the 0.05 M DTPA solution.
- Using a micropipette, carefully spot a small drop (approximately 1-2 μL) of the mixture onto the origin line (1 cm from the bottom) of an ITLC-SG strip.
- Allow the spot to air dry completely.
- Place the strip into a developing tank containing the 0.9% sodium chloride mobile phase.
- Allow the solvent front to migrate at least 6 cm from the origin.
- Remove the strip from the tank and allow it to air dry.
- Determine the distribution of radioactivity on the chromatogram using a radiochromatogram strip scanner. Alternatively, the strip can be cut into two pieces: one from the origin to 1.6 cm and the other being the remainder of the strip. The radioactivity of each piece is then measured in a gamma counter.
- Calculation:
 - The Indium-111 labeled **Satumomab** Pendetide remains at the origin ($R_f = 0-0.1$).
 - Unbound Indium-111 and Indium-111 DTPA complex migrate with the solvent front.
 - Radiochemical Purity (%) = $(\text{Counts at origin} / \text{Total counts on the strip}) \times 100$

Sterility Test

This test is performed to ensure the absence of viable microorganisms in the final product. The procedure should be conducted under aseptic conditions as outlined in USP <71>.[5]

Logical Flow of Sterility Testing



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Caption: Decision pathway for sterility testing of In-111 **Satumomab**.

Materials:

- Indium-111 labeled **Satumomab** Pendetide injection
- Fluid Thioglycollate Medium (FTM)

- Soybean-Casein Digest Medium (SCDM)
- Sterile syringes and needles
- Incubators set at appropriate temperatures

Procedure:

- All manipulations must be performed in a certified aseptic environment (e.g., a laminar flow hood or an isolator).
- Aseptically withdraw a specified volume of the Indium-111 labeled **Satumomab** injection.
- Inoculate the product into both FTM and SCDM. The volume of the product to be inoculated depends on the total volume of the batch, as specified in USP <71>.[5]
- Incubate the FTM tubes at 30-35°C for 14 days.
- Incubate the SCDM tubes at 20-25°C for 14 days.
- Visually inspect the media for any signs of microbial growth (e.g., turbidity) at regular intervals during the incubation period.
- Interpretation: The absence of growth in all media at the end of the incubation period indicates that the product is sterile. Any evidence of growth constitutes a failed test.

Bacterial Endotoxin Test (LAL - Gel Clot Method)

This assay is used to detect or quantify bacterial endotoxins that may be present in the parenteral drug product. The Limulus Amebocyte Lysate (LAL) test is the standard method.[6]
[7][8]

Workflow for LAL Gel-Clot Test



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Caption: Workflow for the LAL gel-clot bacterial endotoxin test.

Materials:

- Indium-111 labeled **Satumomab** Pendetide injection
- Limulus Amebocyte Lysate (LAL) reagent
- Control Standard Endotoxin (CSE)
- LAL Reagent Water (LRW)
- Depyrogenated glass test tubes and pipettes
- Heating block or water bath at $37 \pm 1^\circ\text{C}$

Procedure:

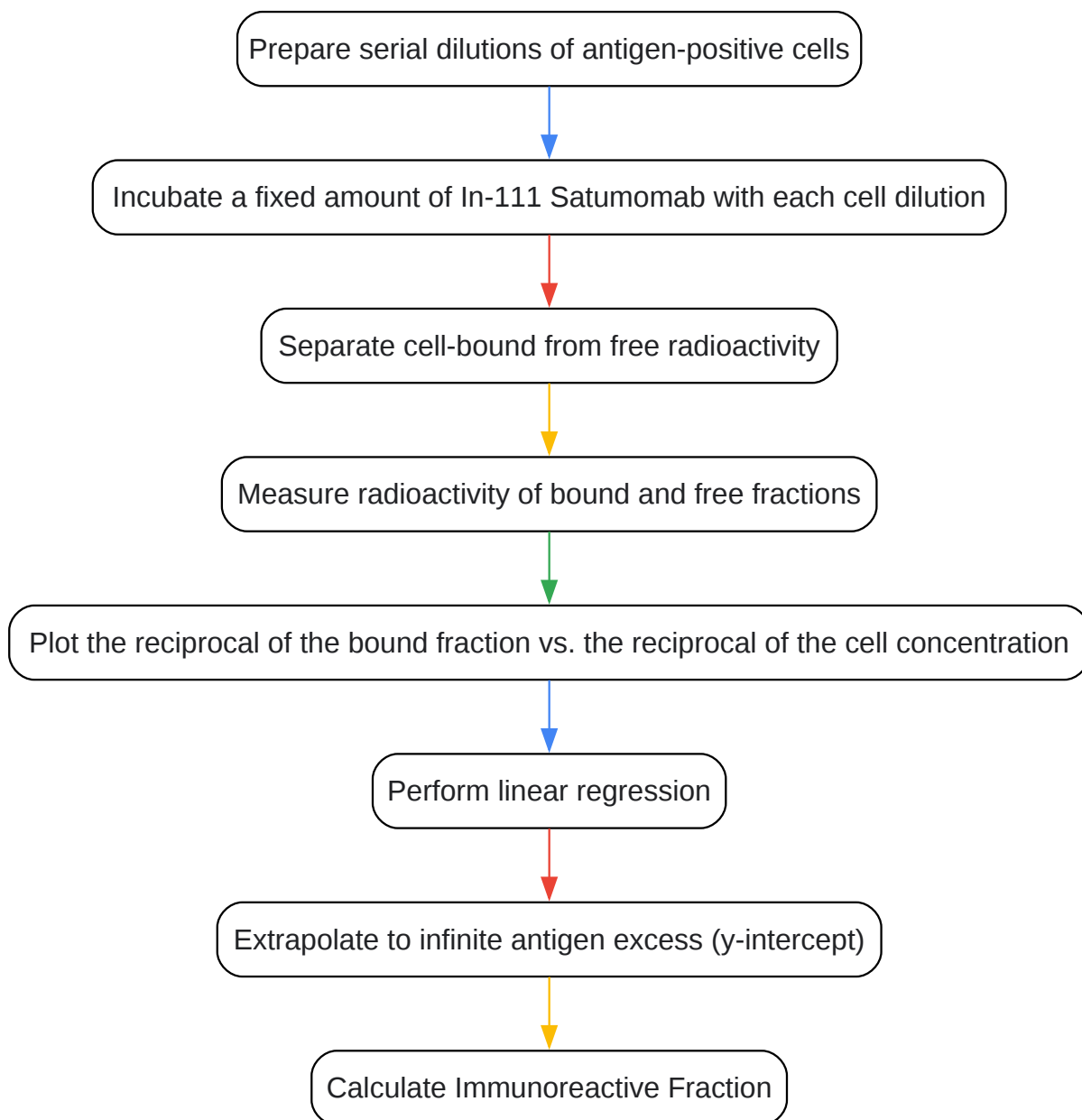
- Reconstitute the LAL reagent and CSE according to the manufacturer's instructions using LRW.
- Prepare a series of endotoxin standards by diluting the reconstituted CSE with LRW.
- Prepare dilutions of the Indium-111 labeled **Satumomab** product to be tested. The maximum valid dilution (MVD) must be calculated to ensure that the test is valid.
- For each sample and control, add 0.1 mL to a depyrogenated test tube.
- Add 0.1 mL of the reconstituted LAL reagent to each tube, starting with the negative controls.

- Gently mix the contents of each tube and place them in the heating block at 37°C.
- Incubate the tubes undisturbed for 60 ± 2 minutes.
- After incubation, carefully remove each tube and invert it 180°.
- Interpretation: A positive result is indicated by the formation of a firm gel that remains intact upon inversion. A negative result is indicated by the absence of a solid clot (the solution remains liquid or forms a viscous gel that does not hold its integrity). The endotoxin concentration in the sample is calculated based on the highest dilution that gives a positive result.

Immunoreactive Fraction Assay

This assay determines the percentage of the radiolabeled antibody that is capable of binding to its target antigen. The Lindmo method is a widely accepted approach for this determination.[\[9\]](#)
[\[10\]](#)[\[11\]](#)

Conceptual Workflow of the Lindmo Assay



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Caption: Conceptual workflow for determining the immunoreactive fraction using the Lindmo method.

Materials:

- Indium-111 labeled **Satumomab** Pendetide injection
- Antigen-positive cell line (e.g., a colorectal or ovarian cancer cell line expressing TAG-72)
- Antigen-negative cell line (for non-specific binding control)
- Phosphate-buffered saline (PBS) with 1% bovine serum albumin (BSA)
- Microcentrifuge tubes
- Gamma counter

Procedure:

- Prepare serial dilutions of the antigen-positive cells in PBS/BSA, ranging from a high concentration to a low concentration.
- Add a constant, small amount of Indium-111 labeled **Satumomab** to a series of microcentrifuge tubes.
- Add the different concentrations of the cell suspension to the tubes containing the radiolabeled antibody.
- Incubate the tubes at 4°C for a sufficient time to reach binding equilibrium (e.g., 1-2 hours) with gentle agitation.
- To determine non-specific binding, incubate the radiolabeled antibody with the antigen-negative cell line or with a large excess of unlabeled **Satumomab**.
- Separate the cell-bound radioactivity from the free radioactivity by centrifugation. The cell pellet contains the bound fraction, and the supernatant contains the free fraction.
- Carefully remove the supernatant and measure the radioactivity in both the cell pellet and the supernatant using a gamma counter.
- Data Analysis (Lindmo Plot):
 - Calculate the fraction of bound radioactivity for each cell concentration.

- Plot the reciprocal of the total radioactivity divided by the bound radioactivity (Total/Bound) on the y-axis versus the reciprocal of the cell concentration on the x-axis.
- Perform a linear regression on the data points.
- The immunoreactive fraction is the reciprocal of the y-intercept of the regression line.

Conclusion

The quality control assays described in these application notes are critical for ensuring the safety and efficacy of Indium-111 labeled **Satumomab**. Adherence to these, or similarly validated, protocols is mandatory for the release of any radiopharmaceutical product for clinical use. It is essential that all procedures are performed by trained personnel in accordance with institutional and regulatory guidelines.

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